

"2-Bromo-3-fluoropropionic acid" SMILES notation

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Compound of Interest

Compound Name: 2-Bromo-3-fluoropropionic acid

CAS No.: 39621-37-9

Cat. No.: B1267303

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An In-depth Technical Guide to **2-Bromo-3-fluoropropionic Acid**: Synthesis, Properties, and Applications in Modern Drug Discovery

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Bromo-3-fluoropropionic acid**, a valuable halogenated building block for researchers, medicinal chemists, and professionals in drug development. We will delve into its fundamental chemical properties, explore plausible synthetic routes, discuss its strategic application in the synthesis of complex molecules, and outline critical safety and handling protocols.

Core Chemical Identity and Properties

2-Bromo-3-fluoropropionic acid (CAS No: 16652-36-1) is a trifunctional organic compound featuring a carboxylic acid, a bromine atom at the alpha (α) position, and a fluorine atom at the beta (β) position. This unique arrangement of functional groups makes it a highly versatile intermediate for introducing complex motifs in medicinal chemistry and materials science.

The Simplified Molecular-Input Line-Entry System (SMILES) notation for this compound is OC(=O)C(Br)CF. This string concisely represents the connectivity of the atoms: a carboxylic acid group (OC(=O)) is attached to a carbon which is also bonded to a bromine atom (C(Br)) and a fluoromethyl group (CF).

For stereospecific applications, the chiral versions are also of significant interest. For example, the SMILES notation for the (2R)-enantiomer is C(Br)F.^[1]

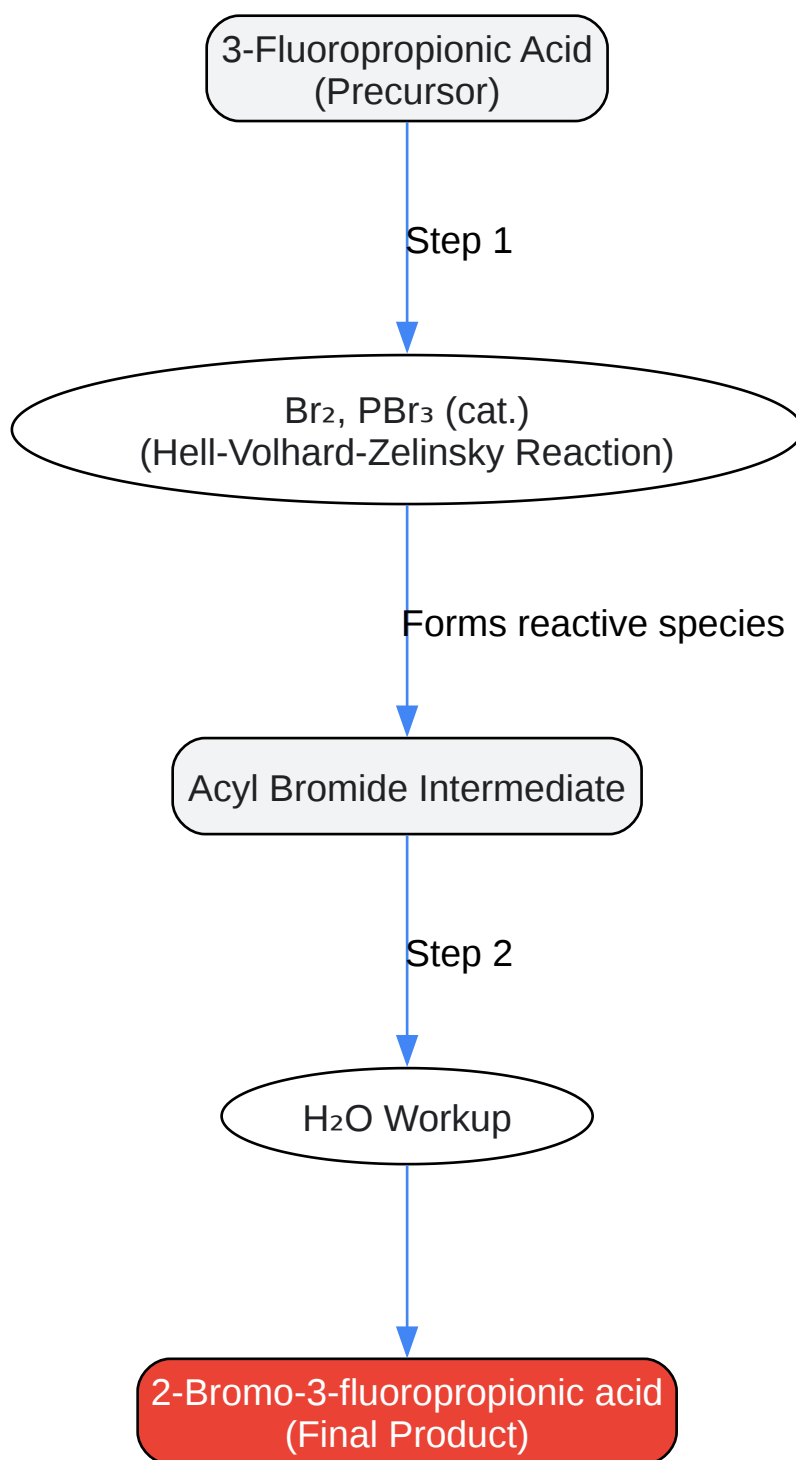
Physicochemical Properties

The physical and chemical properties of **2-Bromo-3-fluoropropionic acid** are dictated by its functional groups. The presence of fluorine, a highly electronegative atom, significantly influences the acidity of the carboxylic proton and the reactivity of the adjacent C-Br bond.

Property	Value	Source
CAS Number	16652-36-1	
Molecular Formula	C ₃ H ₄ BrFO ₂	[1]
Molecular Weight	170.97 g/mol	
SMILES	<chem>OC(=O)C(Br)CF</chem>	
Form	Liquid	
Density	1.954 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.466	
Flash Point	> 110 °C (>230 °F)	

Structural Representation

The 2D chemical structure provides a clear visualization of the atomic arrangement and functional groups.



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Caption: Plausible synthetic pathway via α -bromination.

Applications in Drug Discovery and Medicinal Chemistry

The true value of **2-Bromo-3-fluoropropionic acid** lies in its utility as a versatile building block. The incorporation of fluorine into drug candidates is a widely adopted strategy in medicinal chemistry to enhance metabolic stability, bioavailability, and binding affinity. [2] [3] Fluorine's high electronegativity can alter the pKa of nearby functional groups and modulate conformation, leading to improved pharmacological profiles. [2] This reagent provides a scaffold with three distinct reactive handles:

- **Carboxylic Acid:** Can be readily converted into esters, amides, or other derivatives to interact with biological targets or improve cell permeability.
- **α -Bromo Group:** A good leaving group, ideal for nucleophilic substitution reactions to introduce amines, thiols, azides, or for forming carbon-carbon bonds.
- **β -Fluoro Group:** A metabolically stable fluorine atom that can serve as a hydrogen bond acceptor and enhance the lipophilicity of the local molecular environment. [4]

Exemplary Application: Synthesis of a Novel Fluorinated Amino Acid

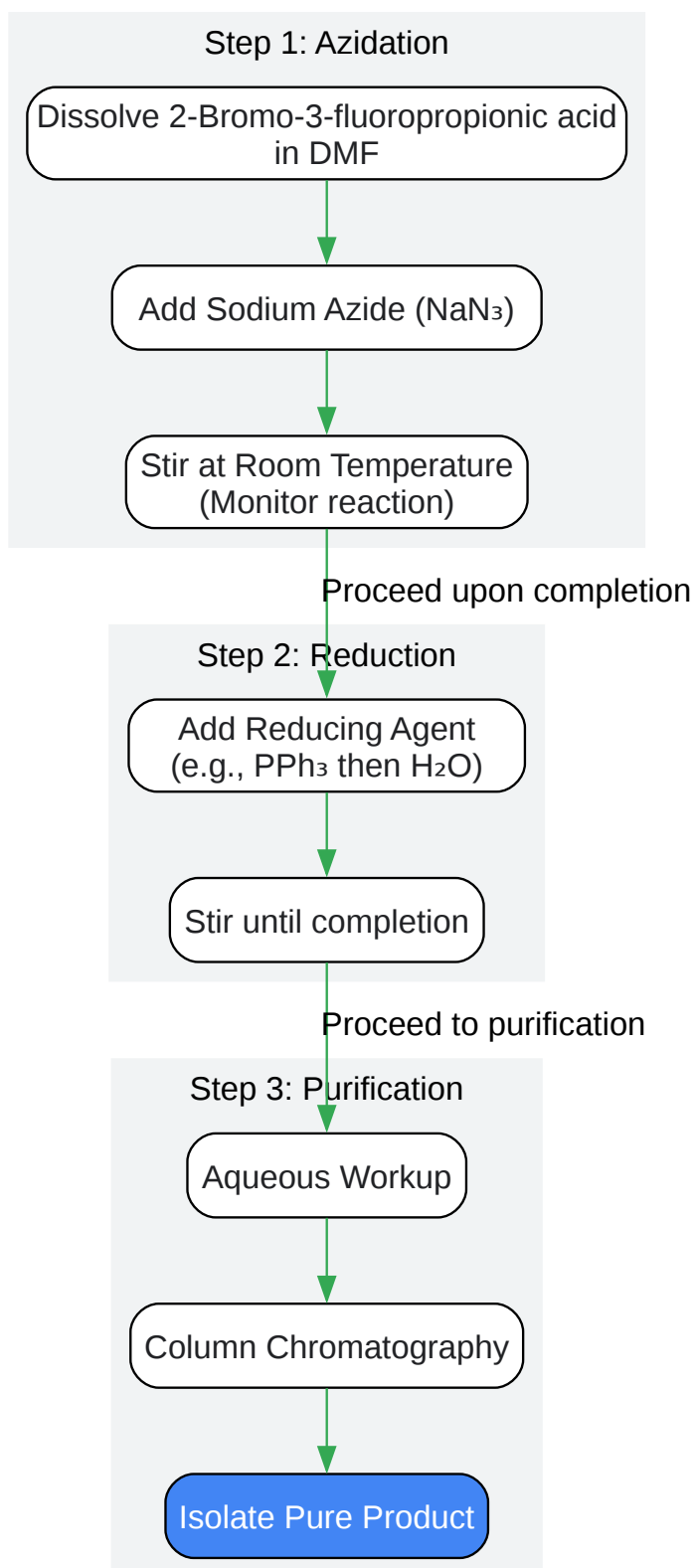
A primary application for this building block is in the synthesis of unnatural amino acids, which are crucial components of peptidomimetics and enzyme inhibitors. The following protocol outlines a hypothetical, yet chemically sound, synthesis of a novel β -fluoro- α -amino acid.

Objective: To synthesize 3-fluoro-2-aminopropionic acid derivative via nucleophilic substitution of the bromide with an azide, followed by reduction.

Experimental Protocol:

- **Azide Displacement (S_N2 Reaction):**
 - Dissolve 1 equivalent of **2-Bromo-3-fluoropropionic acid** in a polar aprotic solvent (e.g., DMF).
 - Add 1.2 equivalents of sodium azide (NaN_3).

- Causality: DMF is chosen to solubilize the reactants and facilitate the S_N2 reaction. Sodium azide is a potent nucleophile for introducing the azido group, which is a precursor to the amine.
- Stir the reaction at room temperature for 12-24 hours, monitoring by TLC or LC-MS.
- Reduction of the Azide:
 - Once the starting material is consumed, carefully add 1.5 equivalents of a reducing agent, such as triphenylphosphine (PPh_3), followed by water (Staudinger reduction), or perform catalytic hydrogenation (H_2 , Pd/C).
 - Causality: The Staudinger reduction is a mild method for converting azides to amines. Catalytic hydrogenation is an alternative clean reduction method.
 - Stir until the azide intermediate is fully converted to the amine.
- Workup and Purification:
 - Perform an aqueous workup to remove inorganic salts and solvent.
 - Purify the crude product using column chromatography or crystallization to yield the desired fluorinated amino acid.



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Sources

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